

Application Notes and Protocols for VU0119498 in CHO Cell Transfection Studies

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Compound of Interest

Compound Name: VU0119498

Cat. No.: B1683070

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Introduction

VU0119498 is a positive allosteric modulator (PAM) of the M3 muscarinic acetylcholine receptor (M3R), a G-protein coupled receptor (GPCR) belonging to the Gq/11 family.[1][2] Upon activation by an agonist like acetylcholine (ACh) or carbachol, the M3R initiates a signaling cascade that results in the release of intracellular calcium.[1][2] **VU0119498** enhances the receptor's response to its natural agonist, making it a valuable tool for studying M3R signaling and for screening potential therapeutic agents.[3][4] These application notes provide detailed protocols for utilizing **VU0119498** in Chinese Hamster Ovary (CHO) cell transfection studies to investigate its modulatory effects on M3R activity.

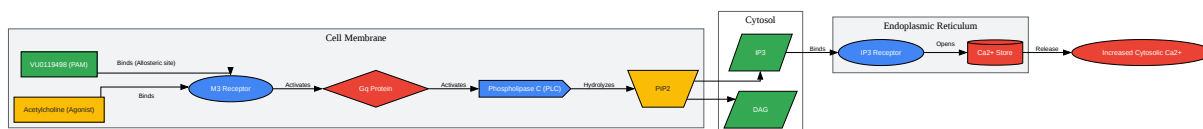
Data Presentation

The following table summarizes the reported potency of **VU0119498** in CHO cells expressing muscarinic receptors and the expected potentiation of an agonist's effect.

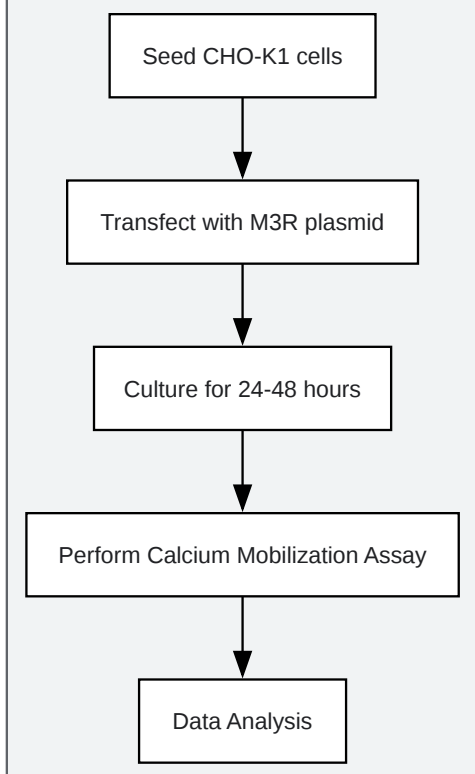
Compound	Cell Line	Receptor Target	Assay Type	Parameter	Value
VU0119498	CHO	Human M1-mAChR	Calcium Mobilization	EC50	6.04 μ M
VU0119498	CHO	Human M3-mAChR	Calcium Mobilization	EC50	6.38 μ M
VU0119498	CHO	Human M5-mAChR	Calcium Mobilization	EC50	4.08 μ M
Carbachol	CHO-K1	Human M3-mAChR	Calcium Mobilization	EC50	13.32 nM[5]
Carbachol + VU0119498 (10 μ M)	CHO-K1	Human M3-mAChR	Calcium Mobilization	EC50 Fold Shift	>10-fold leftward shift (representative)

Signaling Pathway and Experimental Workflow

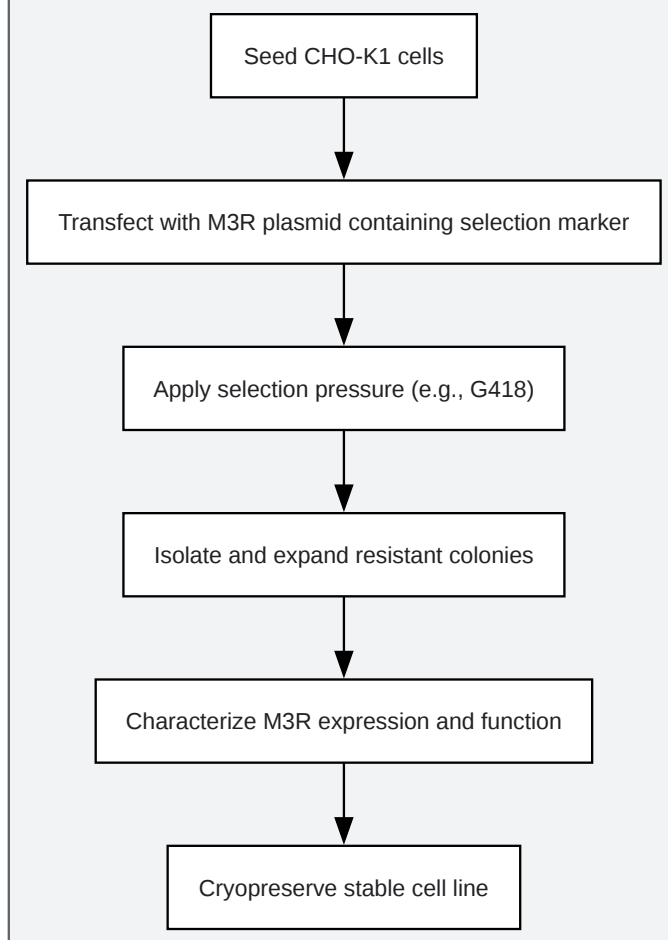
Below are diagrams illustrating the M3 muscarinic acetylcholine receptor signaling pathway and the general experimental workflows for transient and stable transfection studies.



Transient Transfection Workflow



Stable Cell Line Generation Workflow



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